

5-chlorovaleryl chloride as a bifunctional reagent

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Compound of Interest

Compound Name: 5-Chlorovaleryl chloride

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An In-depth Technical Guide to **5-Chlorovaleryl Chloride** as a Bifunctional Reagent

Authored by: A Senior Application Scientist

Introduction: The Strategic Advantage of Bifunctionality

In the landscape of modern organic synthesis and drug development, reagents that offer multiple, distinct points of reactivity are invaluable. **5-Chlorovaleryl chloride** (CAS: 1575-61-7, Molecular Formula: C₅H₈Cl₂O) stands out as a premier example of such a molecule.[1][2] It is a versatile bifunctional reagent prized for its ability to act sequentially as both an acylating and an alkylating agent.[1][3] This guide provides an in-depth exploration of **5-chlorovaleryl chloride**, moving from its core chemical principles to its practical applications, synthesis, and safe handling. The objective is to equip researchers, scientists, and drug development professionals with the field-proven insights necessary to leverage this reagent's full potential.

Core Chemistry: Understanding the Orthogonal Reactivity

The utility of **5-chlorovaleryl chloride** is rooted in the differential reactivity of its two chlorine-bearing functional groups: a highly reactive acyl chloride and a less reactive terminal alkyl chloride.[1] This disparity allows for controlled, stepwise reactions, which is a cornerstone of complex molecular construction.

- **Acyl Chloride Moiety:** This group is a potent acylating agent, readily undergoing nucleophilic acyl substitution with a wide range of nucleophiles.^[1] It reacts swiftly with primary amines to form stable amide bonds and with alcohols to yield esters, typically under standard, often mild, conditions.^[1] The driving force is the excellent leaving group ability of the chloride ion.
- **Alkyl Chloride Moiety:** The terminal chlorine atom on the five-carbon chain functions as an alkylating agent via nucleophilic substitution (S_N2) reactions.^{[1][3][4]} This reaction is generally less facile than the acylation and often requires more forcing conditions or stronger nucleophiles.

This orthogonal reactivity is the molecule's key strategic advantage. A researcher can first perform a selective acylation at the acyl chloride terminus while the alkyl chloride remains intact, and then, in a subsequent step, utilize the alkyl chloride as a handle for further functionalization.^[1]

Caption: Orthogonal reactivity of **5-chlorovaleryl chloride**.

Physicochemical Properties & Data

A thorough understanding of a reagent's properties is fundamental to its effective use in the lab.

Property	Value	Source(s)
CAS Number	1575-61-7	[1] [2]
Molecular Formula	C ₅ H ₈ Cl ₂ O	[2] [5]
Molecular Weight	155.02 g/mol	[1] [2]
Appearance	Clear, colorless to slightly yellow liquid	[6] [7]
Density	~1.200 g/mL at 25 °C	[5]
Boiling Point	38-39 °C at 0.15 mmHg	
Refractive Index	n _{20/D} ~1.464	
Solubility	Reacts with water and alcohols	[6] [8]

Synthesis of 5-Chlorovaleryl Chloride: An Overview for the Process Chemist

While readily available from commercial suppliers, understanding the synthetic origins of **5-chlorovaleryl chloride** is crucial for process development and cost analysis.^[9] Several routes have been established, each with distinct advantages and challenges.

Starting Material	Key Steps & Reagents	Advantages	Disadvantages	Source(s)
δ-Valerolactone	Ring-opening reaction with phosgene or thionyl chloride, often with a catalyst.	Direct, fewer steps.	Phosgene is highly toxic.	[10][11]
Cyclopentanone	1. Baeyer-Villiger oxidation to δ-valerolactone. 2. Reaction with phosgene or PCl_3 .	Established chemistry.	Cyclopentanone can be expensive, raising production costs.	[1][12]
1,4-Dichlorobutane	1. Cyanation (e.g., with NaCN) to 5-chlorovaleronitrile. 2. Acid hydrolysis to 5-chlorovaleric acid. 3. Chlorination with thionyl chloride (SOCl_2).	Inexpensive starting material.	Uses highly toxic cyanide reagents, generating hazardous waste.	[10][12][13]
5-Chlorovaleric Acid	Direct reaction with a chlorinating agent, most commonly thionyl chloride (SOCl_2).	A straightforward final step common to many routes.	Relies on the prior synthesis of 5-chlorovaleric acid.	[4][12]

The choice of synthetic route often involves a trade-off between raw material cost, process safety, and environmental impact.[\[12\]](#) Modern methods aim to avoid highly toxic reagents like

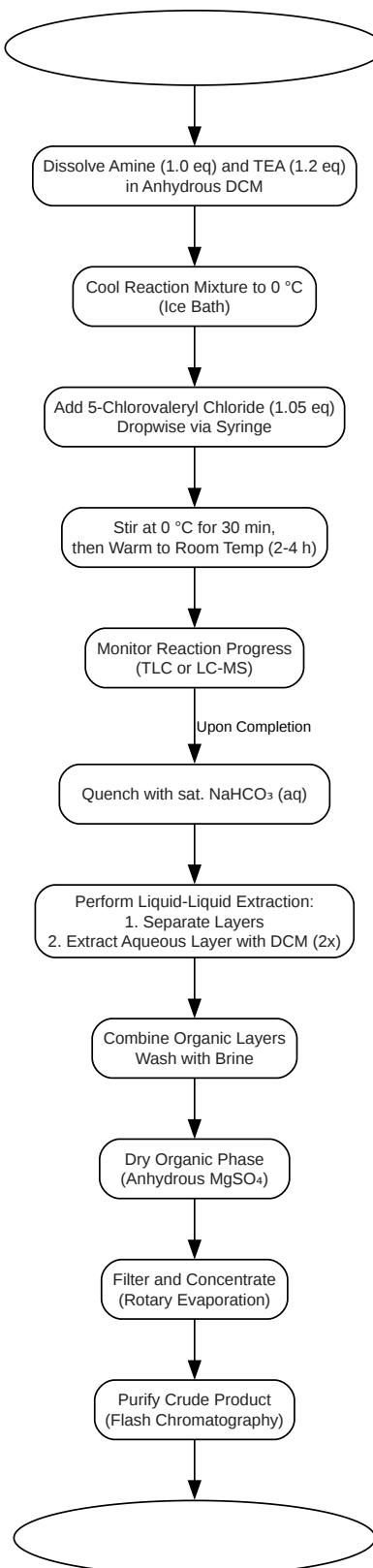
sodium cyanide.[12]

Applications in Pharmaceutical and Materials Science

5-Chlorovaleryl chloride is a cornerstone intermediate in the synthesis of numerous high-value molecules.

Advanced Linker Chemistry

The reagent is extensively used as a linker or spacer to connect two different molecules, a critical application in fields like antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).[1] Its defined chain length and dual reactivity allow for the precise construction of molecular architectures. For example, the acyl chloride can be used to attach to a cytotoxic drug, while the alkyl chloride terminus is modified to connect to an antibody.

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